An In-depth Technical Guide to the NMR Spectrum of Isopropanol-d$_7$

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Compound of Interest

Compound Name:	*Isopropanol-d7*
CAS No.:	*19214-96-1*
Cat. No.:	*B122902*

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This guide provides a comprehensive analysis of the Nuclear Magnetic Resonance (NMR) spectrum of 2-Propanol-d$_7$, also known as Isopropanol-d$_7$ or $(CD_3)_2CDOH$. Designed for researchers, scientists, and professionals in drug development, this document delves into the nuanced spectral features of this common NMR solvent and analyte, offering field-proven insights into its interpretation and practical application.

Introduction: The Role and Properties of Isopropanol-d$_7$

Isopropanol-d$_7$ is a deuterated isotopologue of isopropanol where seven of the eight hydrogen atoms have been replaced with deuterium. Its utility in NMR spectroscopy is twofold: as a solvent for analyzing samples and as a deuterated standard itself. Its physical properties, such as a boiling point of approximately 82°C and a melting point of -89.5°C, define its useful liquid range for NMR experiments. The deuteration level is crucial, as residual protons in the solvent give rise to characteristic signals that must be accurately identified.

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The ^{1}H NMR Spectrum: Deciphering Residual Signals

Even in highly deuterated solvents, residual, non-deuterated isotopomers exist. The ^{1}H NMR spectrum of Isopropanol-d_7 is characterized by the signals from these residual protons. The chemical shifts of these peaks can be influenced by factors such as solute, concentration, and temperature.[1][2]

The Methine Proton Signal ($(CD_3)_2HCOH$)

The most informative residual signal is that of the methine proton.

- Chemical Shift (δ): Typically observed around 3.89 ppm.[1] This downfield shift is due to the deshielding effect of the adjacent electronegative oxygen atom.
- Multiplicity: This signal characteristically appears as a broad peak (br) without finely resolved structure.[1] In theory, coupling to the six equivalent deuterium atoms of the methyl groups (spin I=1 for deuterium) should produce a multiplet. However, due to the small gyromagnetic ratio of deuterium, the coupling constants are small and often not resolved, resulting in a broad signal.

The Hydroxyl Proton Signal ($(CD_3)_2CDOH$)

The hydroxyl proton is highly sensitive to experimental conditions.

- Chemical Shift (δ): The position of this signal is highly variable, typically appearing as a broad signal. Its chemical shift is strongly dependent on temperature, concentration, and the presence of any acidic or basic impurities which catalyze proton exchange.[3][4] In the absence of exchange, it can be observed as a distinct peak.
- Multiplicity and Exchange: At room temperature in many solvents, the hydroxyl proton undergoes rapid chemical exchange, which broadens the signal and often decouples it from adjacent protons.[3][5] By decreasing the temperature, this exchange rate can be reduced, sometimes revealing a sharper peak.[3] In some cases, coupling to the methine proton might be observable.

The Methyl Proton Signal ($CD_2HCD(OH)CD_3$)

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Residual protons on the methyl groups are also observable.

- Chemical Shift (δ): This signal is found upfield, around 1.10 ppm.[1]
- Multiplicity: Due to coupling with the adjacent deuterium atoms, this signal often appears as a broad peak or a complex multiplet.[1] The expected pattern from coupling to two deuterium atoms on the same carbon (a CHD_2 group) is a 1:2:3:2:1 quintet, though this is often poorly resolved.[6]

Table 1: Summary of ^1H NMR Residual Signals in Isopropanol-d_7

Proton Assignment	Typical Chemical Shift (δ, ppm)	Observed Multiplicity
Methine (-CH-)	~3.89	Broad (br)
Methyl ($-CH_3$)	~1.10	Broad (br) / Multiplet (m)
Hydroxyl (-OH)	Variable	Broad (br) / Singlet (s)

Note: Chemical shifts are relative to TMS and can vary with experimental conditions.[1]

The ^{13}C NMR Spectrum: A Clearer Picture

The proton-decoupled ^{13}C NMR spectrum provides a more straightforward view of the carbon skeleton. Deuterium coupling to carbon results in characteristic splitting patterns.

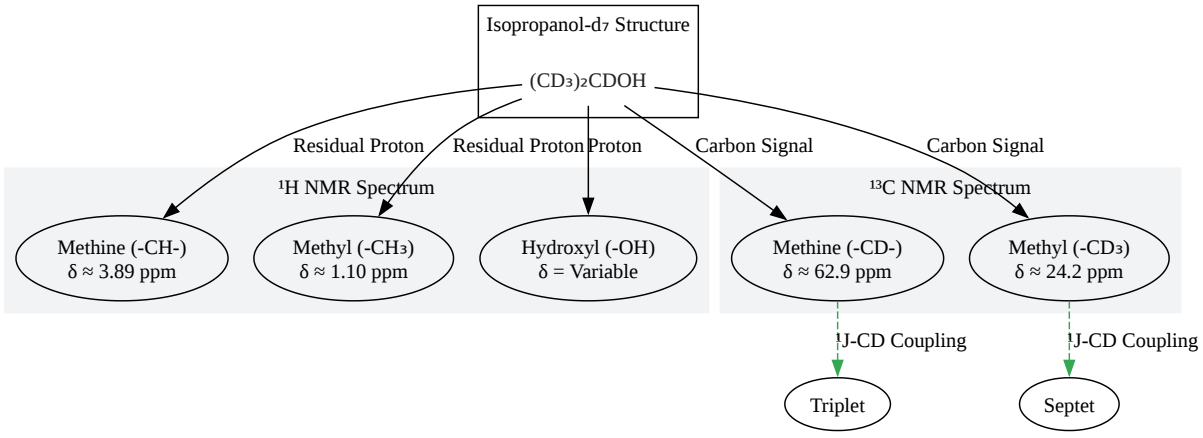
- Methine Carbon (-CD-): This carbon signal appears at approximately 62.9 ppm.[1] Due to the one-bond coupling with deuterium (^1J-CD), the signal is split into a triplet (1:1:1 intensity ratio).[1][7]
- Methyl Carbons ($-CD_3$): The two equivalent methyl carbons resonate at around 24.2 ppm.[1][2] Each carbon is coupled to three deuterium atoms, resulting in a septet (a 1:3:6:7:6:3:1 intensity ratio).[1]

Table 2: Summary of ^{13}C NMR Signals for Isopropanol-d_7

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Carbon Assignment	Typical Chemical Shift (δ, ppm)	Multiplicity (due to ^{1}J-CD)
Methine (-CD-)	~62.9	Triplet
Methyl (-CD$_3$)	~24.2	Septet

Note: Chemical shifts are relative to TMS.[1]



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Experimental Considerations and Best Practices

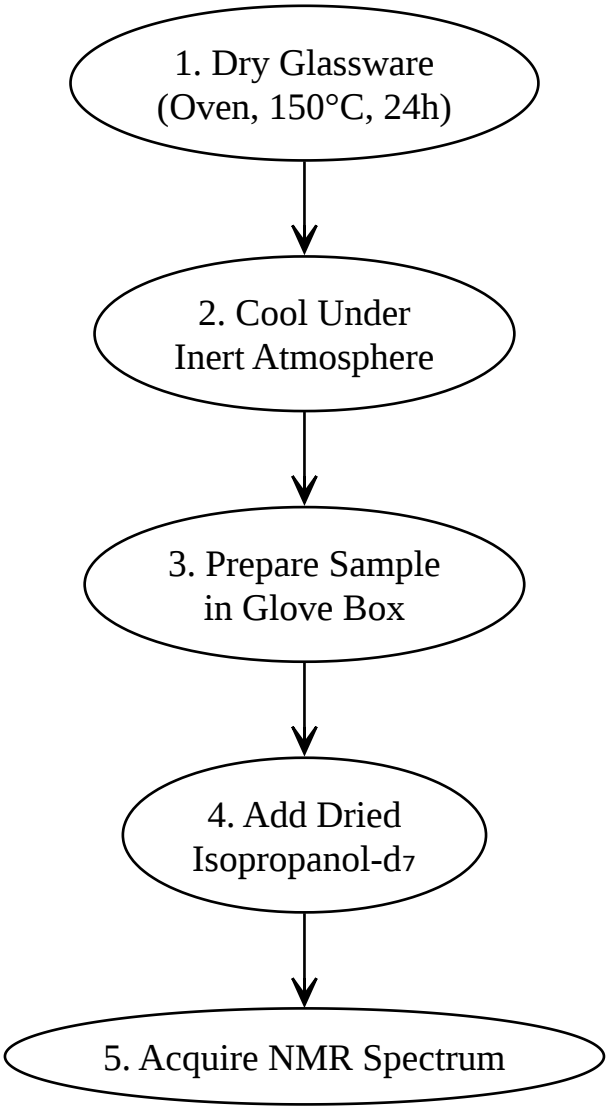
Sample Preparation

Isopropanol-d$_7$, like many deuterated solvents, is hygroscopic and can readily absorb atmospheric moisture.[8] This introduces a water peak into the ^{1}H NMR spectrum, which can obscure analyte signals.

Protocol for Minimizing Water Contamination:

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- Glassware Preparation: Dry all NMR tubes and any glassware that will contact the solvent in an oven at ~150°C for at least 24 hours.[8]
- Inert Atmosphere: Allow the glassware to cool in a desiccator or under a stream of dry, inert gas (e.g., nitrogen or argon).[8][9]
- Solvent Handling: Perform the sample preparation in a glove box or under a positive pressure of inert gas to minimize exposure to air.[8][10]
- Solvent Conditioning: For highly sensitive experiments, using molecular sieves (3 Å, cylindrical type to avoid dust) can further dry the solvent.[11]



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Common Impurities

Besides water, other common laboratory solvents can appear as impurities. For instance, residual non-deuterated isopropanol is a common impurity.[6][12] A comprehensive list of potential impurities and their chemical shifts in various deuterated solvents is an invaluable resource for spectral assignment.[12][13][14]

- Acetone: A singlet around 2.17 ppm.[6]
- Non-deuterated Isopropanol: A doublet for the methyl protons and a septet for the methine proton, which may overlap with the residual solvent signals.[12]

Advanced Topics: Temperature and Exchange Phenomena

The rate of proton exchange for the hydroxyl group is highly temperature-dependent.[3]

- At Higher Temperatures: Fast exchange leads to a single, broad -OH peak that does not show coupling to the methine proton.
- At Lower Temperatures: The exchange rate slows down. This can result in a sharper -OH signal and the potential observation of spin-spin coupling (a doublet for the -OH proton and further splitting of the methine proton signal).[3]

This phenomenon can be exploited to either simplify spectra (by warming) or to gain structural information about hydrogen bonding and molecular dynamics (by cooling).[15]

Conclusion

A thorough understanding of the NMR spectrum of Isopropanol-d_7 is essential for any scientist utilizing it as a solvent or standard. Recognizing its characteristic residual proton and ^{13}C signals, understanding the influence of experimental conditions like temperature and moisture, and being aware of potential impurities are critical for accurate spectral interpretation. By following best practices in sample preparation and leveraging knowledge of exchange phenomena, researchers can ensure the acquisition of high-quality, reliable NMR data.

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